

solubility and stability of 5-Oxodecanoic acid in various solvents.

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Compound of Interest

Compound Name: 5-Oxodecanoic acid

Cat. No.: B1666350

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5-Oxodecanoic Acid: A Technical Guide to Solubility and Stability

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and recommended methodologies for assessing the solubility and stability of **5-Oxodecanoic acid**. This document is intended to be a valuable resource for researchers and professionals in drug development and other scientific fields who are working with this compound. Please note that while this guide consolidates the most current information, specific experimental data on **5-Oxodecanoic acid** is limited in peer-reviewed literature. Therefore, this document also provides generalized protocols and discusses potential stability concerns based on the chemistry of related keto acids.

Core Properties of 5-Oxodecanoic Acid

5-Oxodecanoic acid (CAS: 624-01-1) is a C10 fatty acid with a ketone group at the 5-position. [1] It is a clear, colorless to yellow solid with a creamy, peach-like aroma. [1][2]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₃	[1]
Molecular Weight	186.25 g/mol	[1]
CAS Number	624-01-1	
Physical Description	Clear colorless to yellow solid	
Melting Point	53-58 °C	
Boiling Point	324-326 °C (at 760 mm Hg)	

Solubility Profile

The solubility of **5-Oxodecanoic acid** is a critical parameter for its handling, formulation, and biological assessment. Based on available data, it is characterized as being very slightly soluble in water and soluble in polar organic solvents like ethanol.

Solvent	Quantitative Data (at 25 °C)	Qualitative Description	Source
Water	~2669 mg/L (estimated)	Very slightly soluble	
Ethanol	Data not available	Soluble	

It is highly recommended that researchers determine the solubility in their specific solvent systems of interest.

Experimental Protocol for Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely recognized and recommended technique for determining the equilibrium solubility of a compound.

Objective: To determine the saturation concentration of **5-Oxodecanoic acid** in a specific solvent at a controlled temperature.

Materials:

- **5-Oxodecanoic acid** (solid)
- Solvent of interest (e.g., water, ethanol, phosphate buffer pH 7.4)
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- HPLC with a suitable detector (e.g., UV-Vis or MS) or other validated analytical method
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)

Procedure:

- Add an excess amount of solid **5-Oxodecanoic acid** to a known volume of the solvent in a sealed flask. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
- Place the flask in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed.
- Agitate the mixture for a predetermined period to reach equilibrium. It is recommended to establish the time to equilibrium by taking samples at various time points (e.g., 24, 48, and 72 hours) until the concentration in solution remains constant.
- After reaching equilibrium, allow the suspension to settle.
- Carefully withdraw an aliquot of the supernatant. To separate the dissolved compound from the undissolved solid, either centrifuge the sample or filter it through a syringe filter.
- Quantify the concentration of **5-Oxodecanoic acid** in the clear filtrate/supernatant using a validated analytical method, such as HPLC.

- Perform the experiment in triplicate to ensure the reliability of the results.

Stability Profile

Specific stability data for **5-Oxodecanoic acid** is not readily available. However, based on the chemical nature of keto acids, several factors can influence its stability. Keto acids, particularly beta-keto acids, are known to be susceptible to degradation, primarily through decarboxylation. While **5-Oxodecanoic acid** is a gamma-keto acid and thus expected to be more stable, it is still prudent to consider potential degradation pathways.

Potential Factors Affecting Stability:

- **Temperature:** Elevated temperatures can accelerate degradation reactions. For related beta-keto acids, storage at -80°C is recommended to minimize degradation.
- **pH:** Extreme pH conditions (both acidic and alkaline) may catalyze hydrolysis or other degradation reactions.
- **Light:** Exposure to UV or high-intensity visible light may induce photolytic degradation.
- **Oxidizing Agents:** The ketone and carboxylic acid functionalities may be susceptible to oxidation.

Potential Degradation Pathways:

- **Decarboxylation:** Loss of the carboxyl group as CO₂, potentially accelerated by heat.
- **Oxidation:** Oxidation of the ketone or other parts of the aliphatic chain.
- **Hydrolysis:** Cleavage of the molecule, though less likely for this structure under typical conditions.

Experimental Protocol for Forced Degradation Study

A forced degradation study is essential to identify potential degradation products and establish a stability-indicating analytical method.

Objective: To investigate the degradation of **5-Oxodecanoic acid** under various stress conditions and to develop an analytical method capable of separating the parent compound from its degradation products.

Materials:

- **5-Oxodecanoic acid**
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Photostability chamber
- Temperature-controlled oven
- HPLC-UV/MS system
- pH meter

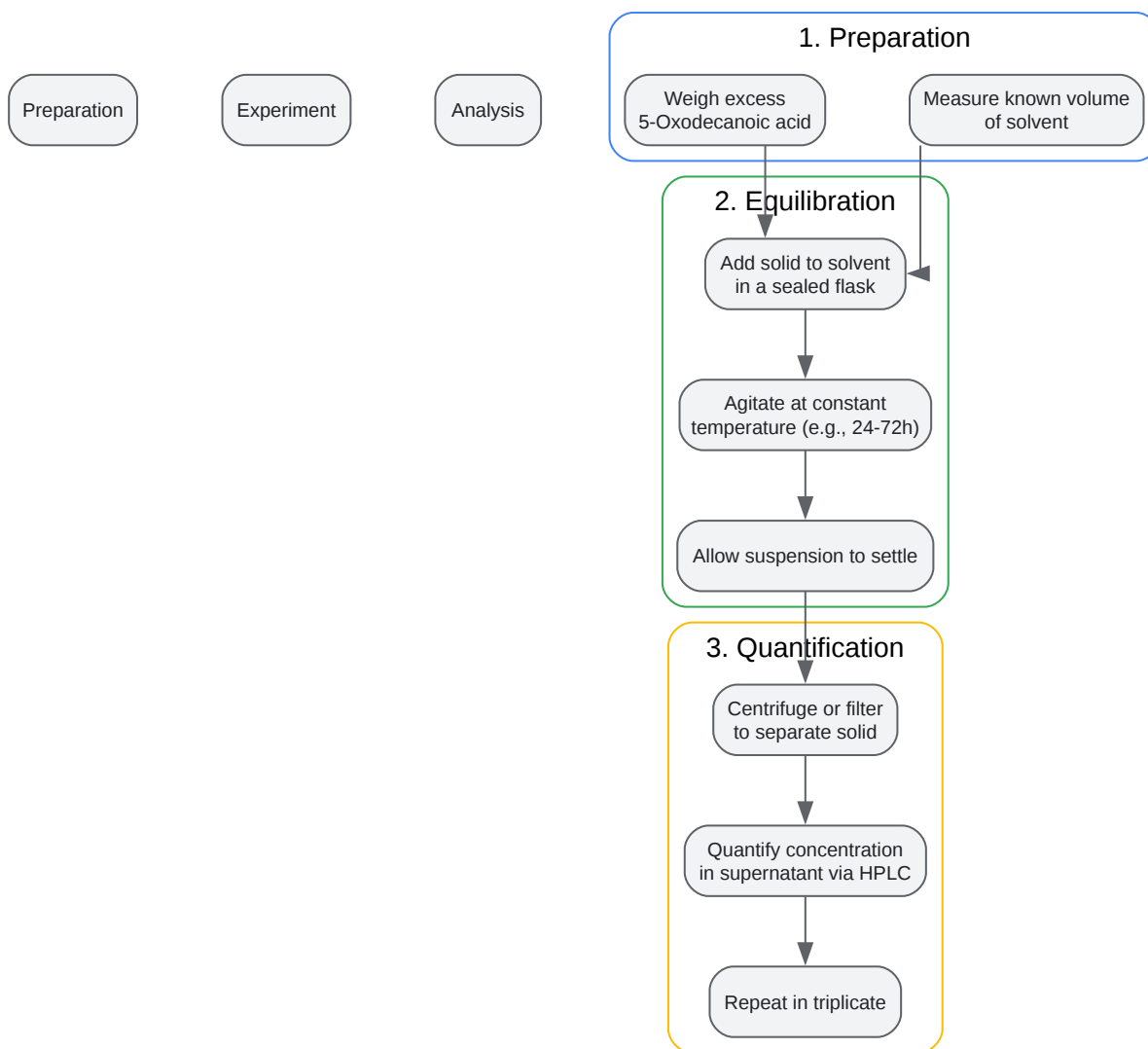
Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **5-Oxodecanoic acid** in a suitable solvent (e.g., acetonitrile or methanol).
- Stress Conditions: Expose the stock solution to the following conditions in separate experiments:
 - Acid Hydrolysis: Add 0.1 M HCl and incubate at a controlled temperature (e.g., 60°C).
 - Base Hydrolysis: Add 0.1 M NaOH and incubate at a controlled temperature.
 - Oxidation: Add 3% H₂O₂ and store at room temperature.
 - Thermal Degradation: Heat a solution of the compound at an elevated temperature (e.g., 70°C).

- Photodegradation: Expose a solution to light in a photostability chamber.
- Sample Analysis: At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw aliquots of the stressed samples. Neutralize the acidic and basic samples before analysis.
- Analytical Method: Analyze the samples using a stability-indicating HPLC method. A reverse-phase C18 column with a gradient elution of an acidic mobile phase (e.g., water with 0.1% formic acid) and an organic modifier (e.g., acetonitrile) is a common starting point.
- Data Evaluation: Compare the chromatograms of the stressed samples to that of an unstressed control. Identify and quantify the degradation products and calculate the percentage of degradation of **5-Oxodecanoic acid**. Mass spectrometry (MS) can be used to help identify the structure of the degradation products.

Visualized Workflows

Workflow for Solubility Determination



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Caption: Workflow for equilibrium solubility determination.

Workflow for Forced Degradation Study



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